comparative analysis of alkylammonium halides for perovskite passivation

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A Comparative Guide to Alkylammonium Halides for Perovskite Passivation

In the pursuit of highly efficient and stable perovskite solar cells (PSCs), interfacial engineering has emerged as a critical strategy. Among the various approaches, the use of alkylammonium halides to passivate defects at the perovskite surface has garnered significant attention. These molecules can effectively reduce non-radiative recombination, improve charge extraction, and enhance the environmental stability of the devices. This guide provides a comparative analysis of different alkylammonium halides used for perovskite passivation, supported by experimental data and detailed protocols for researchers, scientists, and professionals in the field of drug development exploring new material applications.

Performance Comparison of Alkylammonium Halides

The choice of the alkylammonium halide, particularly the length of the alkyl chain and the nature of the halide, significantly influences the performance of perovskite solar cells. Longer

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alkyl chains can offer better moisture resistance, while different cations and halides can have varying effects on defect passivation and energy level alignment. The following table summarizes the performance metrics of perovskite solar cells passivated with a selection of common alkylammonium halides.

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Alkylammonium Halide	Perovskite Composition	Device Architecture	PCE (%)	Voc (V)	Jsc (mA/cm²)	FF (%)	Stability	Reference
Control (No Passivation)	Cs0.1(CH3NH3)0.9PbI3	n-i-p	12.64	-	-	-	-	[1]
iso-Butylammonium Iodide (IBA)	Cs0.1(CH3NH3)0.9PbI3	n-i-p	15.49	-	-	-	Improved humidity resistance	[1]
Control (No Passivation)	(MACl)0.33FA0.99MA0.01Pb(I0.99Br0.01)3	n-i-p	18.8	1.02	24.6	75	-	[2]
n-Octylammonium Iodide (OAI)	(MACl)0.33FA0.99MA0.01Pb(I0.99Br0.01)3	n-i-p	20.2	1.06	24.2	79	Enhanced stability	[2]
Control (No Passivation)	Not Specified	n-i-p (Indoor)	-	-	-	-	-	[3][4]
Phenethylammonium	Not Specified	n-i-p (Indoor)	34.47 (iPCE)	-	-	-	-	[3][4]

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Iodide (PEAI)								
Octylammonium Iodide (OAI)	Not Specified	n-i-p (Indoor)	33.71 (iPCE)	-	-	-	-	[3][4]
Guanidinium Iodide (GUI)	Not Specified	n-i-p (Indoor)	-	-	-	-	-	[3][4]
Control (No Passivation)	Not Specified	p-i-n	21.7	-	-	-	-	[5]
Propylamine Hydroiodide (PAI)	Not Specified	p-i-n	23.0	-	-	-	Improved	[5]

Experimental Protocols

The following sections outline a generalized experimental protocol for the fabrication and passivation of perovskite solar cells with alkylammonium halides. Specific concentrations, spin-coating parameters, and annealing temperatures may vary depending on the specific alkylammonium halide and perovskite composition used.

Perovskite Solar Cell Fabrication (n-i-p architecture)

A common device architecture is the n-i-p structure, where the perovskite layer is sandwiched between an electron transport layer (ETL) and a hole transport layer (HTL).

- Substrate Preparation: Fluorine-doped tin oxide (FTO) coated glass substrates are sequentially cleaned with detergent, deionized water, acetone, and isopropanol in an

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ultrasonic bath. The substrates are then treated with UV-Ozone for 15 minutes to improve the wettability.

- Electron Transport Layer (ETL) Deposition: A compact TiO2 layer is often deposited by spin-coating a precursor solution onto the FTO substrate, followed by annealing. Subsequently, a mesoporous TiO2 layer is deposited by spin-coating a paste and then sintered.

- Perovskite Layer Deposition: The perovskite precursor solution (e.g., a mixture of FAI, PbI2, MABr, and PbBr2 in DMF:DMSO) is spin-coated onto the ETL in a nitrogen-filled glovebox. An anti-solvent, such as chlorobenzene, is typically dripped onto the spinning substrate to induce rapid crystallization, resulting in a uniform and dense perovskite film. The film is then annealed at a specific temperature (e.g., 150 °C) to complete the crystal growth.

- Alkylammonium Halide Passivation: The passivation solution (e.g., iso-butylammonium iodide dissolved in isopropanol) is dynamically spin-coated onto the cooled perovskite film. This is followed by a short annealing step to promote the interaction between the passivation agent and the perovskite surface.

- Hole Transport Layer (HTL) Deposition: A solution of a hole-transporting material, such as Spiro-OMeTAD, is spin-coated on top of the passivated perovskite layer.

- Metal Electrode Deposition: Finally, a metal electrode (e.g., gold or silver) is deposited by thermal evaporation to complete the device.

Characterization Methods

The performance and properties of the passivated perovskite solar cells are evaluated using a variety of characterization techniques:

- Photovoltaic Performance: Current density-voltage (J-V) characteristics are measured under simulated AM 1.5G solar illumination to determine the power conversion efficiency (PCE), open-circuit voltage (Voc), short-circuit current density (Jsc), and fill factor (FF).

- Structural and Morphological Analysis: X-ray diffraction (XRD) and scanning electron microscopy (SEM) are used to investigate the crystal structure and surface morphology of the perovskite films.

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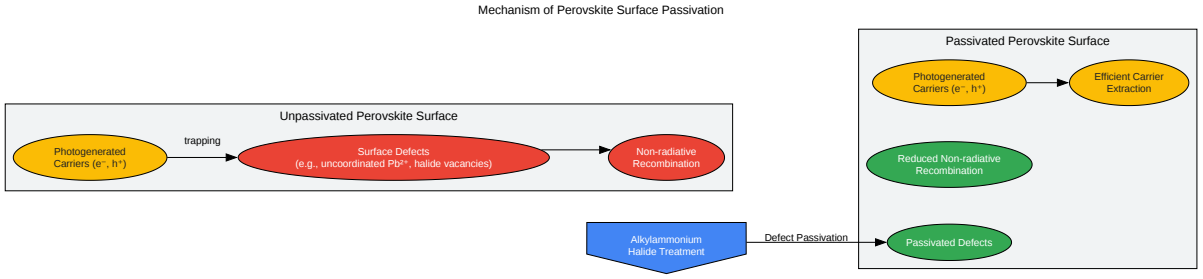
- Optical and Electronic Properties: UV-Vis absorption spectroscopy, photoluminescence (PL) spectroscopy, and time-resolved photoluminescence (TRPL) are employed to study the light absorption, charge carrier recombination dynamics, and defect passivation effects.
- Stability Testing: The long-term stability of unencapsulated devices is often tested by storing them under ambient conditions (e.g., controlled humidity and temperature) and periodically measuring their photovoltaic performance.

Visualization of Passivation Mechanism and Experimental Workflow

The following diagrams illustrate the conceptual mechanism of perovskite passivation by alkylammonium halides and a typical experimental workflow for fabricating and characterizing these devices.



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Caption: Alkylammonium halides passivate surface defects, reducing non-radiative recombination.

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Experimental Workflow for Passivated Perovskite Solar Cells



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Caption: Workflow for fabricating and characterizing passivated perovskite solar cells.

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References

- 1. ijmmm.ustb.edu.cn [ijmmm.ustb.edu.cn]
- 2. mdpi.com [mdpi.com]
- 3. flore.unifi.it [flore.unifi.it]
- 4. researchgate.net [researchgate.net]
- 5. mdpi.com [mdpi.com]
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